

An In-depth Technical Guide to the Safe Handling of Daminozide-d4

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Compound of Interest		
Compound Name:	Daminozide-d4	
Cat. No.:	B10855961	Get Quote

This guide provides comprehensive safety precautions and handling guidelines for **Daminozide-d4**, tailored for researchers, scientists, and professionals in drug development. It outlines the potential hazards, proper handling procedures, and emergency responses associated with this compound.

Section 1: Chemical and Physical Properties

Daminozide-d4 is the deuterated form of Daminozide, a plant growth regulator.[1] While primarily used as an internal standard for quantification, its structural similarity to Daminozide warrants careful handling based on the toxicological profile of the parent compound.[1]

Table 1: Physical and Chemical Properties of Daminozide-d4



Property	Value	Reference
Chemical Name	4-(2,2-dimethylhydrazineyl)-4-oxobutanoic-2,2,3,3-d4 acid	[1]
Synonyms	Aminozide-d4	[1]
Molecular Formula	C ₆ H ₈ D ₄ N ₂ O ₃	[1]
Molecular Weight	164.2 g/mol	
Physical State	Solid	_
Appearance	White to off-white crystalline solid	
Melting Point	155 - 158 °C (311 - 316 °F)	_
Water Solubility	100 g/L	_
Log P (octanol/water)	-1.5	_
Purity	≥99% deuterated forms (d1-d4)	

Section 2: Hazard Identification and Toxicological Data

Daminozide-d4 is classified as a hazardous substance. The primary hazards are skin and eye irritation. It may also be harmful if swallowed or inhaled.

Table 2: Toxicological Data for Daminozide (Unlabelled)

Test	Species	Route	Value	Reference
LD50	Rat	Oral	8,400 mg/kg	_
LD50	Mouse	Oral	6,300 mg/kg	
LD50	Rabbit	Dermal	> 5,000 mg/kg	



Potential Health Effects:

- Eye Contact: Causes serious eye irritation.
- Skin Contact: May be harmful if absorbed through the skin and causes skin irritation.
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Carcinogenicity: There is no component of this product present at levels greater than or equal to 0.1% that is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH. However, the parent compound, Daminozide, is suspected of causing cancer.

Section 3: Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of **Daminozide-d4**.

Handling:

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use in a well-ventilated area, preferably in a laboratory fume hood.
- Wear appropriate personal protective equipment (PPE).

Storage:

- Store at -20°C for long-term stability.
- Keep the container tightly closed in a dry and well-ventilated place.
- The product is stable for at least four years when stored correctly.

Section 4: Personal Protective Equipment (PPE)



The use of appropriate PPE is mandatory when handling **Daminozide-d4**.

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Specification	Reference
Eyes/Face	Safety glasses with side-shields or goggles.	Conforming to NIOSH (US) or EN 166 (EU) standards.	
Skin	Chemical-resistant gloves (e.g., nitrile rubber).	Dispose of contaminated gloves after use.	
Body	Laboratory coat or impervious clothing.	To prevent skin exposure.	
Respiratory	Air-purifying respirator with appropriate cartridges or a supplied-air respirator.	Use if engineering controls are insufficient or as a backup. Respirators must be approved under standards such as NIOSH (US).	_

Section 5: First-Aid Measures

In case of exposure, immediate action is required.

Table 4: First-Aid Procedures for **Daminozide-d4** Exposure



Exposure Route	First-Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention.	
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Seek medical attention.	_
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	

Section 6: Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Wear appropriate PPE, including respiratory protection. Avoid breathing dust. Ensure adequate ventilation.
- Environmental Precautions: Prevent the product from entering drains.
- Cleanup: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.

Section 7: Experimental Protocols Overview



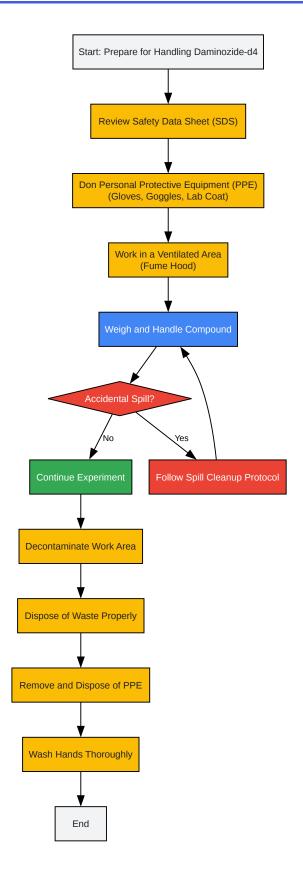
While specific experimental protocols for the safety assessment of **Daminozide-d4** are not publicly available, the toxicological data presented in Section 2 are typically derived from standardized tests conducted under Good Laboratory Practice (GLP). These include:

- Acute Oral Toxicity (LD50): This study, often following OECD Guideline 420, 423, or 425, involves administering the substance to fasted animals (commonly rats) in a single dose. The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50, the dose that is lethal to 50% of the test population, is then calculated.
- Acute Dermal Toxicity (LD50): Following guidelines such as OECD Guideline 402, the substance is applied to the shaved skin of an animal (often rabbits or rats) for 24 hours. The animals are observed for toxic effects and mortality to determine the dermal LD50.
- Skin Irritation/Corrosion: Based on protocols like OECD Guideline 404, a small amount of the substance is applied to the skin of a test animal (usually a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) over a period of time to assess the level of irritation.
- Eye Irritation/Corrosion: This test, often following OECD Guideline 405, involves applying the substance to one eye of an animal (typically a rabbit). The eye is then examined for effects on the cornea, iris, and conjunctiva to determine the irritation potential.

Section 8: Visualizations

The following diagrams illustrate key safety workflows and decision-making processes for handling **Daminozide-d4**.

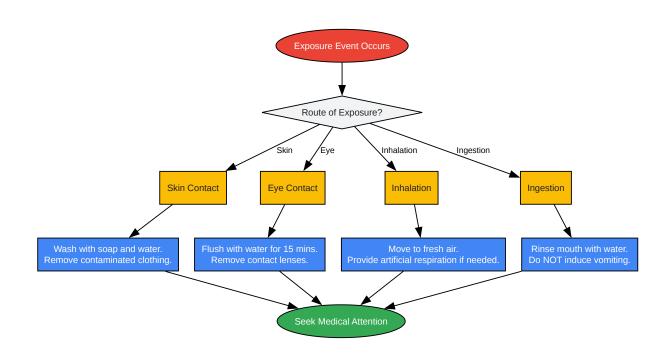




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Caption: General Laboratory Workflow for Handling Daminozide-d4.





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Caption: First-Aid Decision Tree for **Daminozide-d4** Exposure.

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References

- 1. caymanchem.com [caymanchem.com]
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